

Toxicological Profile of Xylylcarb in Non-Target Organisms: An In-Depth Technical Guide

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Compound of Interest

Compound Name: **Xylylcarb**

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December 19, 2025

Executive Summary

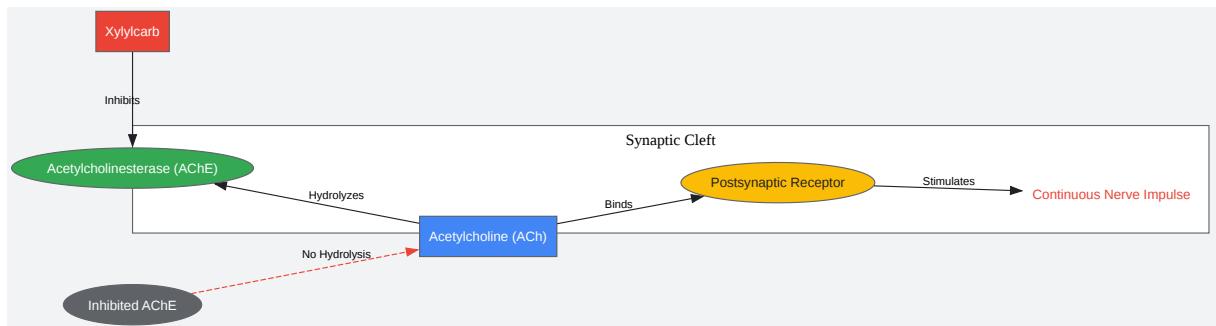
Xylylcarb, a carbamate insecticide, functions as a reversible acetylcholinesterase (AChE) inhibitor.^[1] This mode of action, while effective against target pests, raises significant concerns regarding its toxicological impact on non-target organisms. This technical guide provides a comprehensive overview of the known toxicological effects of **Xylylcarb** on a range of non-target species, including mammals, birds, fish, aquatic invertebrates, and honeybees. Due to the limited availability of specific quantitative data for **Xylylcarb** across all non-target groups, this document also incorporates general toxicological information for carbamates to provide a broader risk perspective. All presented data is summarized in structured tables for comparative analysis. Detailed experimental protocols, based on internationally recognized OECD guidelines, are provided for key toxicological studies. Additionally, signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the toxicological mechanisms and assessment methodologies.

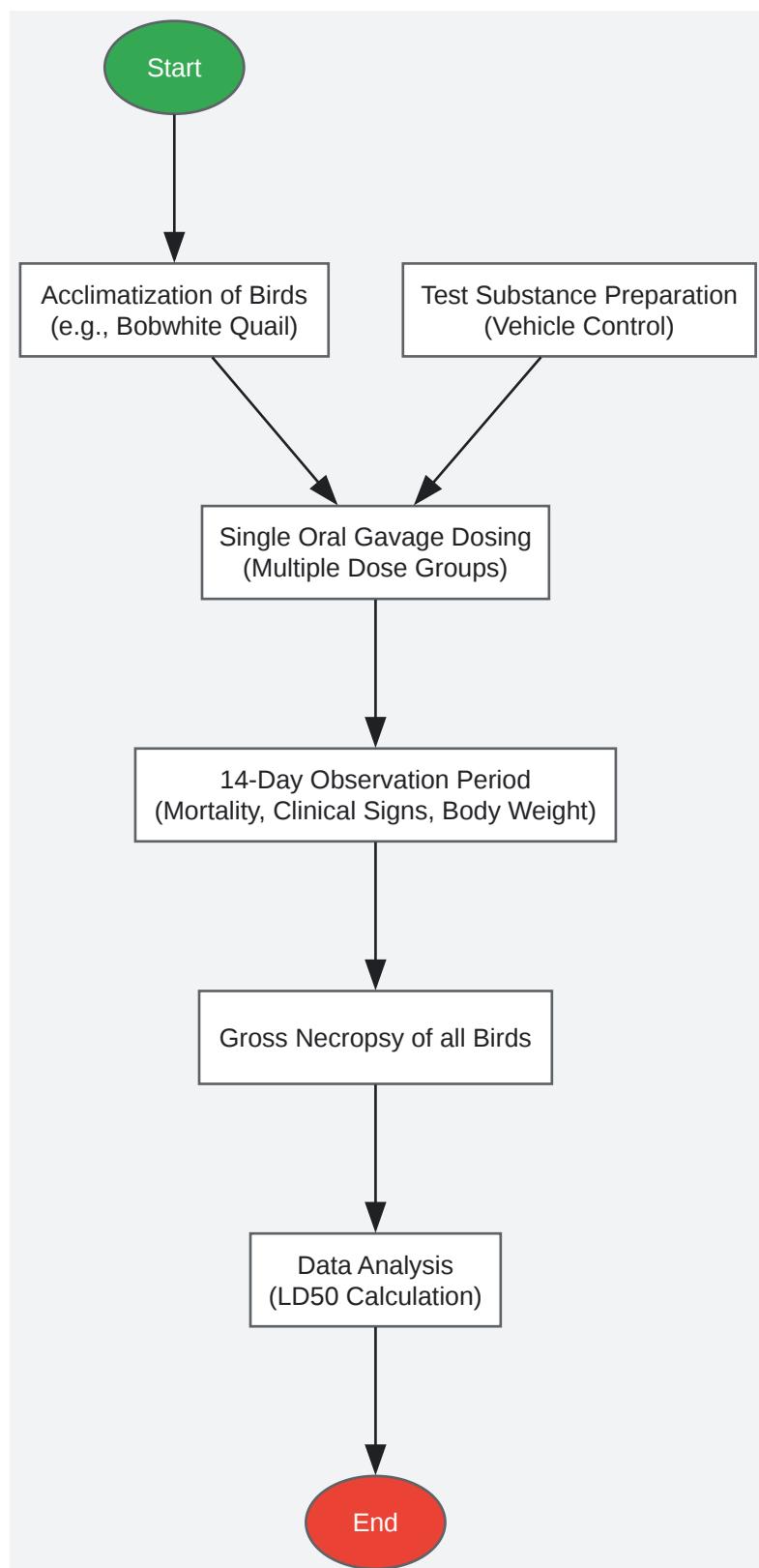
Mode of Action: Acetylcholinesterase Inhibition

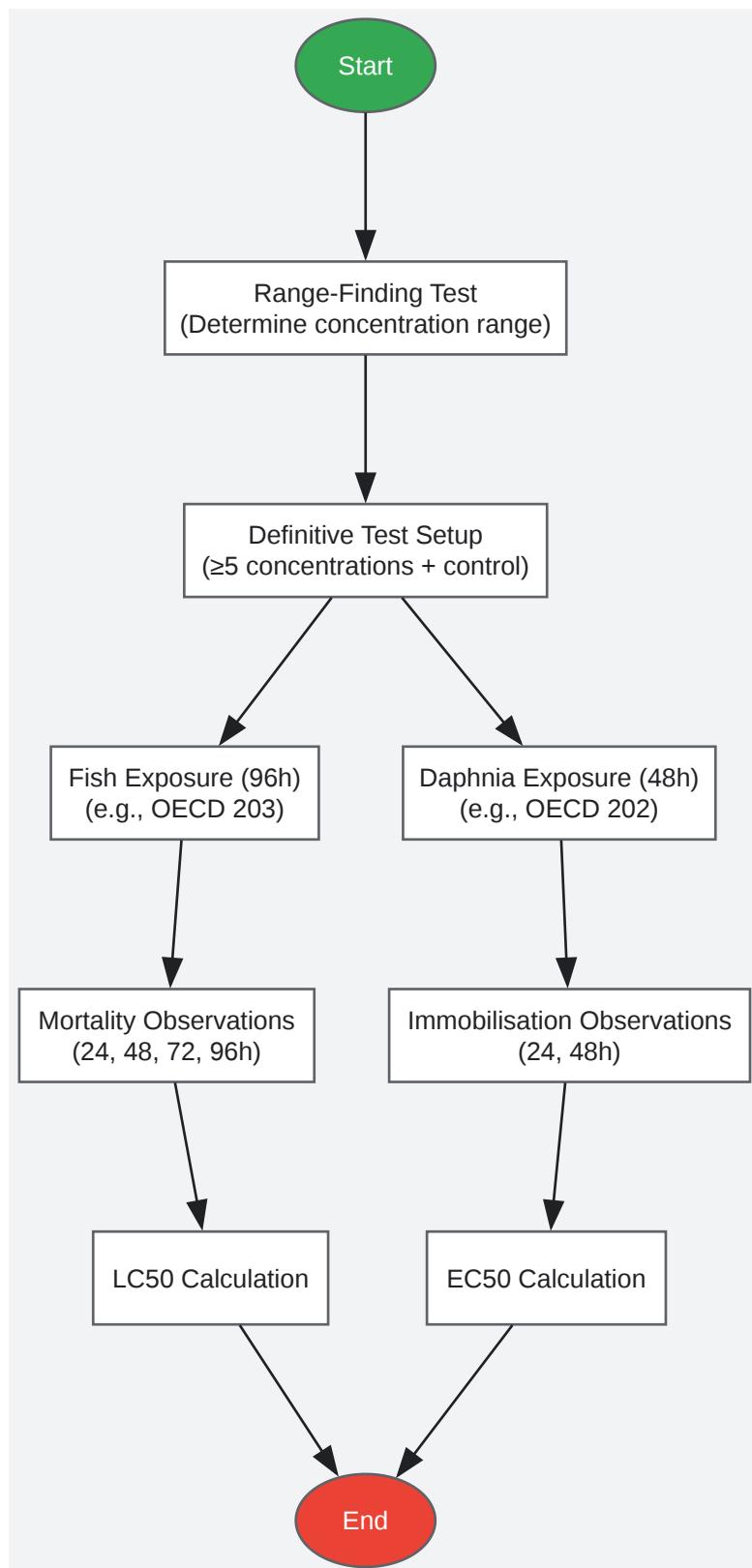
Xylylcarb's primary mechanism of toxicity is the inhibition of the enzyme acetylcholinesterase (AChE).^[1] AChE is critical for the proper functioning of the nervous system in both insects and

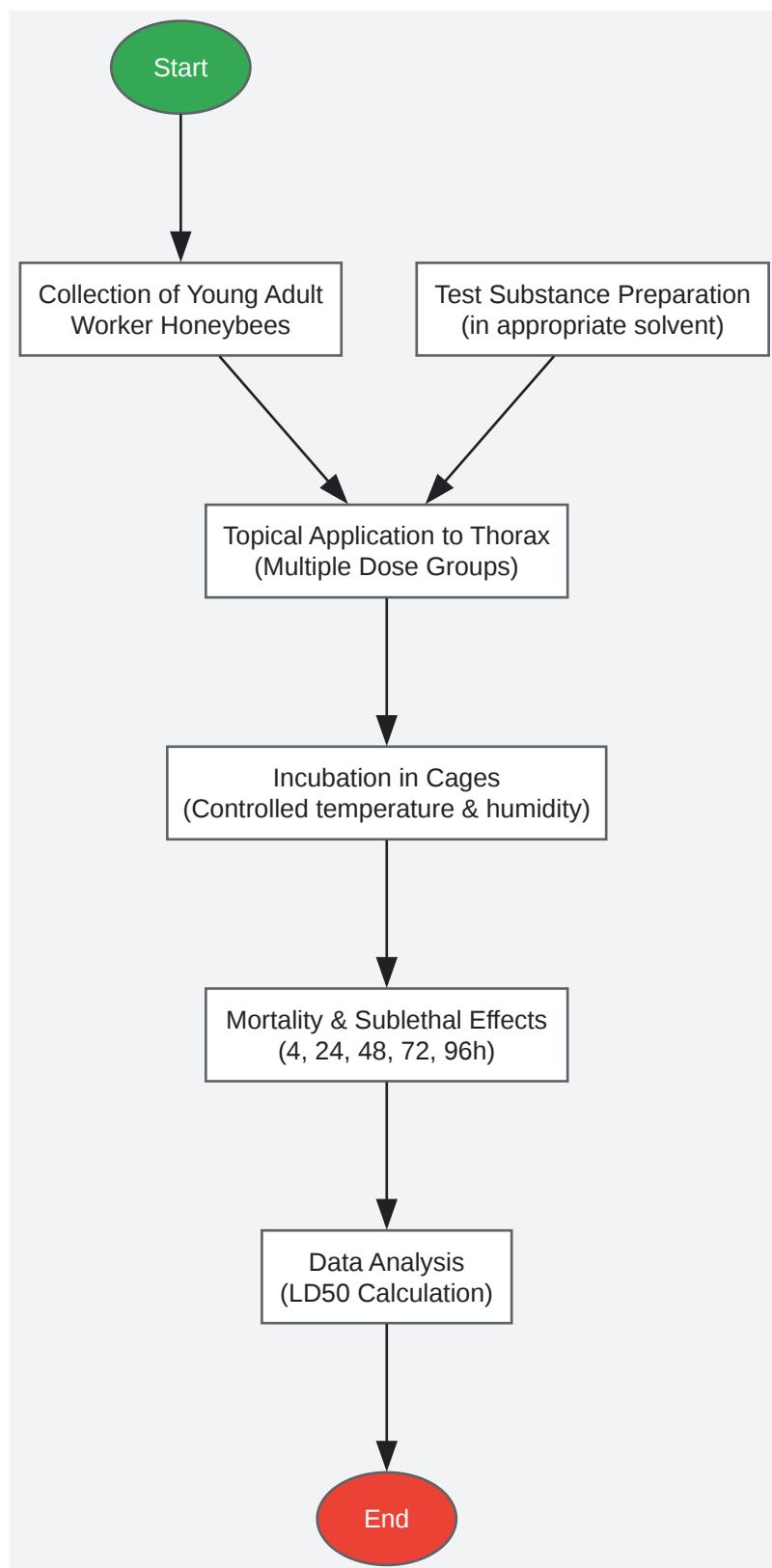
vertebrates. It is responsible for hydrolyzing the neurotransmitter acetylcholine (ACh) in the synaptic cleft, a process that terminates the nerve signal.

By inhibiting AChE, **Xylylcarb** leads to an accumulation of ACh in the synapse. This results in the continuous and excessive stimulation of cholinergic receptors, leading to a state of hyperexcitation.^[1] In insects, this manifests as tremors, paralysis, and ultimately death. A similar mechanism of neurotoxicity is observed in non-target organisms, leading to a range of adverse effects.^[1] The inhibition of AChE by carbamates like **Xylylcarb** is typically reversible, as the carbamoylated enzyme is less stable than the phosphorylated enzyme formed by organophosphate insecticides.^[1]







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References

- 1. Reproductive effects in birds exposed to pesticides and industrial chemicals - PubMed [pubmed.ncbi.nlm.nih.gov]
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